

Biological Activity of N3-Substituted Thiohydantoin Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 3,5,5-Triphenyl-2-thioxo-4-imidazolidinone

CAS No.: 52460-98-7

Cat. No.: B3353063

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Executive Summary & Pharmacological Significance[1][2][3]

The thiohydantoin scaffold (2-thioxoimidazolidin-4-one) represents a privileged structure in medicinal chemistry, distinguished from its oxygenated counterpart (hydantoin) by the presence of a thiocarbonyl group at the C2 position. This sulfur substitution enhances lipophilicity and alters hydrogen bonding capabilities, often resulting in superior bioavailability and receptor affinity.

While substitution at the C5 position is traditionally explored for diversity, N3-substitution has emerged as a critical determinant for metabolic stability and target specificity. N3-substituted thiohydantoin derivatives are clinically validated, most notably as Androgen Receptor (AR) antagonists (e.g., Enzalutamide, Apalutamide) for the treatment of castration-resistant prostate cancer (CRPC). Beyond oncology, these derivatives exhibit potent antimicrobial, antiviral, and anti-inflammatory profiles.

This guide provides a technical analysis of the structure-activity relationships (SAR), synthesis methodologies, and biological validation protocols for N3-substituted thiohydantoins.

Chemical Synthesis: The N3-Substitution Vector

To access N3-substituted derivatives, the most robust synthetic pathway involves the reaction of

-amino acids (or their esters) with isothiocyanates. This method allows for the precise introduction of diversity at the N3 position early in the synthesis.

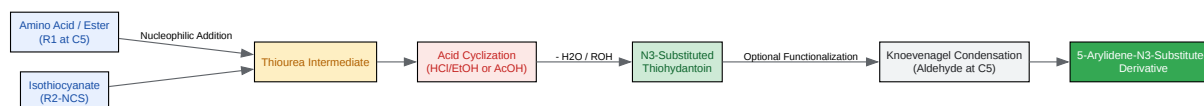
Core Synthesis Logic (Edman-Type Cyclization)

The synthesis mimics the first step of Edman degradation but is arrested and cyclized to yield the stable thiohydantoin ring.

- Nucleophilic Addition: The amine of the amino acid attacks the electrophilic carbon of the isothiocyanate ().
- Thiourea Formation: This yields an intermediate thiourea derivative.
- Acid-Catalyzed Cyclization: Under acidic conditions (typically HCl/ethanol or refluxing acetic acid), the carbonyl oxygen is protonated, facilitating intramolecular attack by the sulfur or nitrogen, followed by dehydration to form the ring.

Visualization: Synthesis Pathway

The following diagram outlines the primary synthetic routes to N3-substituted thiohydantoins.



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Caption: Primary synthetic route via isothiocyanate coupling followed by optional C5-arylidene functionalization.

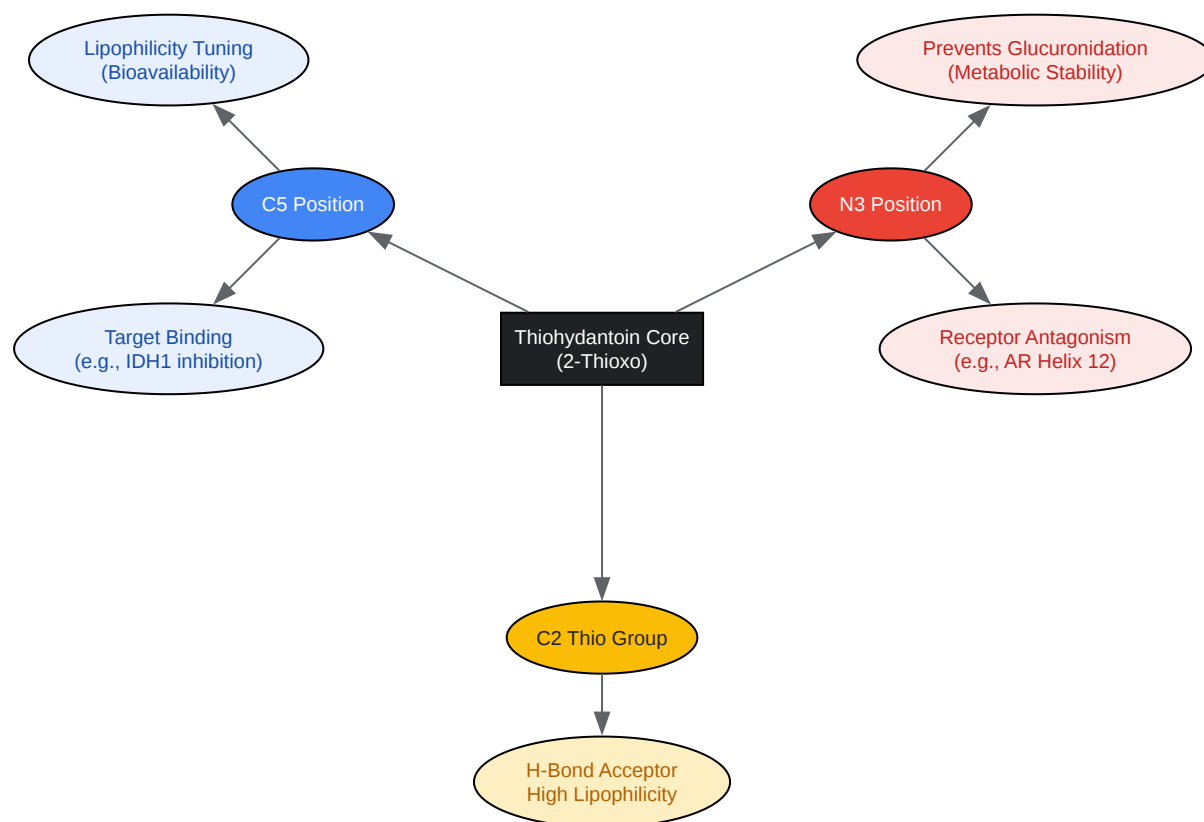
Structure-Activity Relationship (SAR)[2][3]

The biological efficacy of thiohydantoin is strictly governed by the substituents at N1, N3, and C5.

The N3 "Warhead" & Specificity

- **Steric Bulk:** In AR antagonists like Enzalutamide, the N3 position bears a bulky group (e.g., methyl-4-(3-carbamoyl-5-(trifluoromethyl)pyridin-2-yl)). This bulk is essential for inducing a conformational change in the Androgen Receptor (helix 12 displacement), preventing co-activator recruitment.
- **Metabolic Stability:** Substitution at N3 prevents N-glucuronidation, a common metabolic clearance pathway for unsubstituted hydantoins, thereby increasing half-life.
- **Antimicrobial Activity:** For antimicrobial agents, N3-aryl or N3-alkyl chains (e.g., butyl, phenyl) enhance membrane permeability, allowing the compound to reach intracellular targets like DNA gyrase or bacterial cell walls.

Visualization: SAR Map



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Caption: SAR map highlighting the distinct pharmacological roles of N3, C5, and C2 modifications.[1][2][3][4][5][6]

Therapeutic Applications & Data

Anticancer: Androgen Receptor (AR) Antagonism

The most successful application of N3-substituted thiohydantoins is in prostate cancer. These molecules competitively inhibit androgen binding, prevent nuclear translocation of the AR, and inhibit DNA binding.[7]

Comparative Potency (IC50) against LNCaP/AR-rich Cell Lines:

Compound	N3 Substituent	C5 Substituent	IC50 (μM)	Mechanism Note
Enzalutamide	4-cyano-3-(trifluoromethyl)phenyl	Dimethyl	0.78	FDA Approved; High affinity AR binder
Apalutamide	4-cyano-3-(trifluoromethyl)phenyl	Cyclobutyl	~0.20	Improved therapeutic index
RU59063	4-cyano-3-(trifluoromethyl)phenyl	Butyl	0.05	High potency, used as research tool
Derivative 4c	4-fluorobenzyl	Arylidene	3.20	Novel antiproliferative agent

Antimicrobial Activity

N3-substituted derivatives, particularly those with 5-arylidene groups, show efficacy against multidrug-resistant strains.

- Target: Bacterial Type II Topoisomerase (DNA Gyrase).
- Activity: MIC values for optimized N3-butyl-5-(2-nitrobenzylidene) derivatives range from 4–16 μg/mL against *S. aureus* and *M. tuberculosis*.

Experimental Protocols

Protocol A: Synthesis of N3-Phenyl-2-Thiohydantoin

Rationale: This protocol utilizes the reaction between glycine and phenyl isothiocyanate, a standard model for generating N3-substituted cores.

Reagents:

- Glycine (10 mmol)

- Phenyl isothiocyanate (10 mmol)
- Potassium hydroxide (KOH) (20 mmol)
- Ethanol (50 mL)
- Conc. HCl

Step-by-Step Methodology:

- **Dissolution:** Dissolve 10 mmol of glycine and 20 mmol of KOH in 50 mL of 50% aqueous ethanol.
- **Addition:** Dropwise add 10 mmol of phenyl isothiocyanate while stirring at room temperature.
- **Reflux:** Heat the mixture to reflux (approx. 80°C) for 4 hours. Checkpoint: Monitor by TLC (Hexane:Ethyl Acetate 7:3) for the disappearance of isothiocyanate.
- **Cyclization:** Cool the reaction mixture to 0°C in an ice bath. Acidify carefully with conc. HCl to pH 1–2. The acidic environment catalyzes the cyclization of the thiourea intermediate.
- **Isolation:** A precipitate will form. Filter the solid under vacuum.
- **Purification:** Recrystallize from ethanol/water to yield pure N3-phenyl-2-thiohydantoin.

Protocol B: In Vitro Cytotoxicity Assay (MTT)

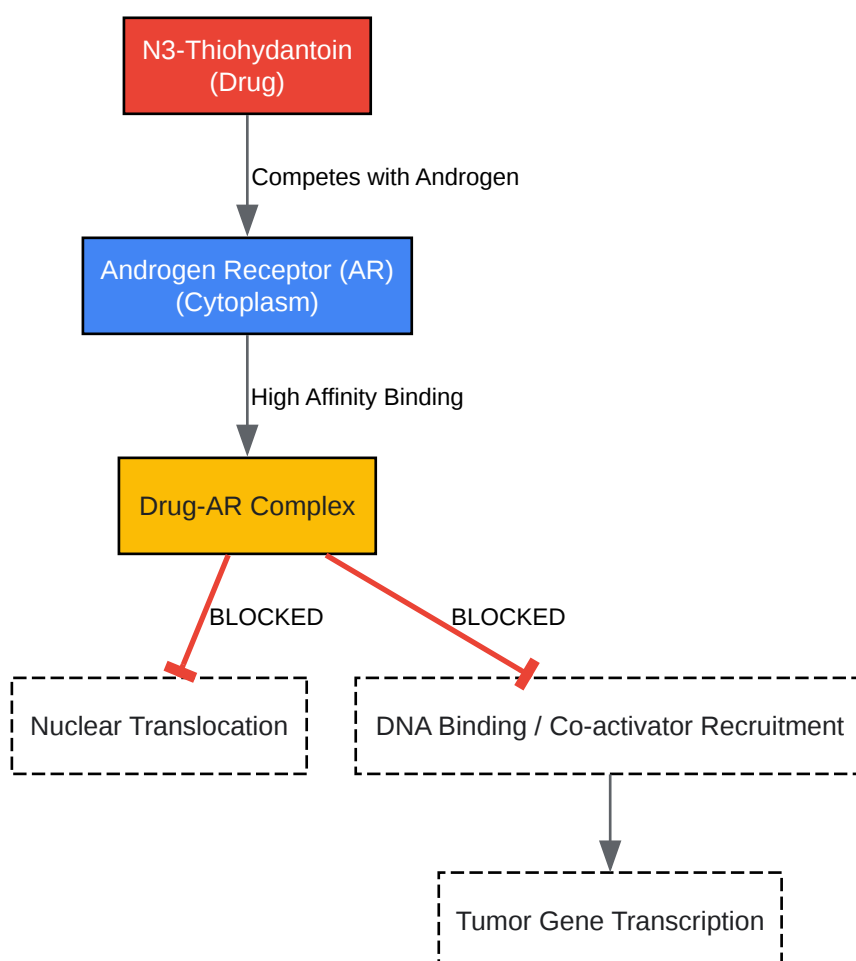
Rationale: To validate the biological activity of the synthesized derivative against cancer cell lines (e.g., PC3 or LNCaP).^[3]

- **Seeding:** Seed cancer cells (e.g., PC3) at a density of cells/well in 96-well plates. Incubate for 24 hours at 37°C/5% CO₂.
- **Treatment:** Treat cells with the N3-substituted thiohydantoin derivative at varying concentrations (0.1, 1, 10, 50, 100 µM). Include DMSO control (<0.1%) and Enzalutamide as a positive control.
- **Incubation:** Incubate for 48–72 hours.

- Dye Addition: Add 20 μL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours. Mitochondrial dehydrogenases in viable cells will reduce MTT to purple formazan.
- Solubilization: Remove media and add 150 μL of DMSO to dissolve formazan crystals.
- Measurement: Measure absorbance at 570 nm using a microplate reader.
- Analysis: Calculate IC₅₀ using non-linear regression analysis (GraphPad Prism or similar).

Mechanism of Action: Androgen Receptor Blockade[9]

The following diagram illustrates the multi-stage inhibition provided by high-affinity N3-substituted thiohydantoins (like Enzalutamide).



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Caption: Mechanism of action for AR-antagonist thiohydantoins, blocking translocation and DNA binding.[3][7]

References

- Recent Development in Hydantoins, Thiohydantoins, and Selenohydantoins as Anticancer Agents. Bentham Science. (2025). [Link](#)
- Synthesis and Molecular Docking Studies of Some Thiohydantoin Derivatives as Potential Anticancer and Antimicrobial Agents. Advanced Journal of Chemistry. (2021). [Link](#)
- One-Pot High-throughput Synthesis of N3-Substituted 5-Arylidene-2-Thiohydantoin Amides and Acids. National Institutes of Health (PMC). (2022). [Link](#)
- Structure-Activity Relationship for Thiohydantoin Androgen Receptor Antagonists. Journal of Medicinal Chemistry. (2010). [Link](#)
- Enzalutamide (MDV3100): A Novel Antiandrogen for Prostate Cancer. Clinical Cancer Research. (2011).

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Sources

- [1. ajchem-a.com](https://ajchem-a.com) [ajchem-a.com]
- [2. jchemrev.com](https://jchemrev.com) [jchemrev.com]
- [3. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [4. Preliminary Studies of Antimicrobial Activity of New Synthesized Hybrids of 2-Thiohydantoin and 2-Quinolone Derivatives Activated with Blue Light - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- [5. 5,5-Diaryl-2-thiohydantoins and 5,5-diaryl-N3-substituted-2-thiohydantoins as potential hypolipidemic agents - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/26111111/)]

- [6. Development of Novel 1,3-Disubstituted-2-Thiohydantoin Analogues with Potent Anti-Inflammatory Activity; In Vitro and In Silico Assessments - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. One-Pot High-throughput Synthesis of N3-Substituted 5-Arylidene-2-Thiohydantoin Amides and Acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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